

comparative stability of menthol inclusion complexes

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Compound Focus: (+)-Menthol

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Comparison of Menthol Inclusion Complexes

Cyclodextrin Type	Preparation Method	Encapsulation Efficiency (EE)	Key Stability Findings	Experimental Characterization
β -CD [1]	Saturated aqueous solution	36.54%	Binding free energy (ΔG_{bind}): -7.27 kcal/mol; complex is thermodynamically stable [1].	FTIR, XRD, TGA, GC-MS, Molecular Dynamics Simulation [1]
γ -CD [1]	Saturated aqueous solution	33.35%	Less stable than β -CD complex [1].	FTIR, XRD, TGA, GC-MS, Molecular Dynamics Simulation [1]
α -CD [1]	Saturated aqueous solution	Unable to form complex	Positive binding free energy (ΔG_{bind} : +2.59 kcal/mol); unstable [1].	FTIR, XRD, TGA, GC-MS, Molecular Dynamics Simulation [1]
HP β CD [2]	Highly concentrated	—	Menthol evaporation shifted to $\sim 275^\circ\text{C}$;	Phase solubility, Electrospinning,

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	aqueous solution		enhanced water-solubility and slow-release profile [2].	DSC, TGA [2]
HPyCD [2]	Highly concentrated aqueous solution	—	Menthol evaporation shifted to ~275°C; enhanced water-solubility and slow-release profile [2].	Phase solubility, Electrospinning, DSC, TGA [2]
β -CD [3]	Supercritical CO ₂	93.75% (Yield)	Significantly higher dissolution rate than untreated menthol or a physical mixture [3].	SEM, DSC, XRD, Dissolution Test [3]
γ -CD-COF-Li [4]	Microwave-assisted synthesis	25.9%	Superior EE among CD-COFs; effective stabilization against heat evaporation [4].	Surface area analysis, Thermal stability measurements [4]

Experimental Protocols for Key Data

For researchers looking to replicate or understand these findings, here are the detailed methodologies behind the key data presented.

Preparation of Inclusion Complexes (Saturated Aqueous Solution)

This is a common method used for β -CD, γ -CD, and α -CD [1].

- **Procedure:**
 - Dissolve cyclodextrins (1 mmol) in 30 mL distilled water.
 - Dissolve menthol (1 mmol) in 5.5 mL ethanol.
 - Slowly add the menthol solution to the CDs solution with stirring at 50°C for 3 hours.

- Cool the mixture to room temperature and refrigerate at 4°C for 24 hours to precipitate the complex.
- Filter the solution, wash the residue with ethanol, and dry the solid product at 40°C for 3 hours [1].

Determination of Encapsulation Efficiency (EE)

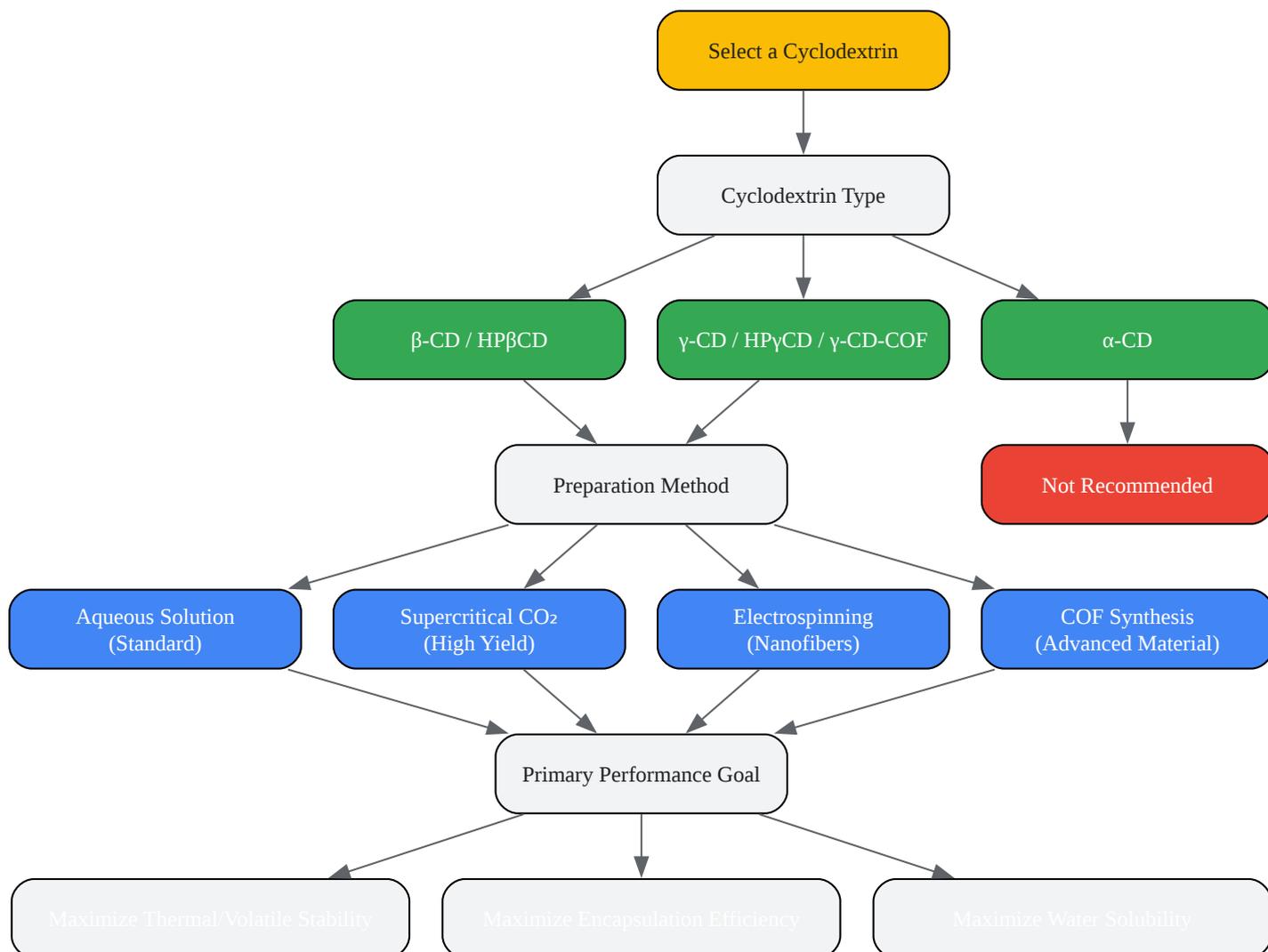
- **Procedure:**
 - Prepare a standard curve of menthol concentration using GC-MS.
 - Dissolve a known weight of the inclusion complex (e.g., 25 mg) in ethanol and ultrasonicate for 40 minutes to release menthol from the CD cavity.
 - Filter the solution and analyze the menthol content using GC-MS.
 - Calculate EE using the formula: **EE (%) = (Mass of encapsulated menthol / Mass of menthol initially added) × 100** [1].

Molecular Dynamics (MD) Simulation for Binding Free Energy

- **Purpose:** To theoretically evaluate and compare the stability of the inclusion complexes by calculating the binding free energy (ΔG_{bind}), which is difficult to measure directly in experiments [1].
- **Application:** MD simulations analyzed parameters like root mean square deviation (RMSD), radius of gyration (Rg), and radial distribution function (RDF). The binding free energy was calculated, showing a high consistency with experimental EE results, confirming **β -CD** forms the most stable complex with menthol [1].

Stability & Selection of Cyclodextrins

The relationship between cyclodextrin type, complex stability, and preparation method is key to selection. The following diagram illustrates this decision-making logic:



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Interpretation of Key Findings

- **β -CD vs. γ -CD:** While **β -CD** showed a slightly higher encapsulation efficiency and more favorable (negative) binding free energy, indicating superior thermodynamic stability, **γ -CD** in advanced forms

like γ -CD-COF-Li demonstrates significant potential for creating high-stability materials [1] [4].

- **α -CD Limitation:** The cavity of α -CD is too small to accommodate the menthol molecule effectively, resulting in an unstable complex with a positive binding free energy [1].
- **Role of Derivative CDs:** Hydroxypropyl derivatives (**HP β CD**, **HP γ CD**) enhance the water solubility of menthol and, when processed into nanofibers via electrospinning, can provide exceptional thermal stability, shifting menthol evaporation to temperatures as high as 275°C [2].
- **Advanced Preparation Methods:** The **supercritical CO₂ method** can achieve a very high complex yield (93.75%), and the formation of **Covalent Organic Frameworks (COFs)** around CDs creates new cavities that can significantly improve encapsulation performance compared to native CDs [4] [3].

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